

GSK837149A degradation and storage conditions

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Compound of Interest

Compound Name: GSK837149A

Cat. No.: B607865

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Technical Support Center: GSK837149A

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **GSK837149A**, a selective inhibitor of human Fatty Acid Synthase (FASN).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK837149A** stock solutions?

For optimal stability, stock solutions of **GSK837149A** should be stored under the following conditions.[1] Adherence to these guidelines is critical to prevent degradation and ensure the compound's activity.

Temperature	Storage Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Q2: How should I prepare stock solutions of GSK837149A?

It is recommended to dissolve **GSK837149A** in a suitable organic solvent such as DMSO. For example, a 10 mg/mL stock solution can be prepared in DMSO.[1]



Q3: Can I store working solutions for in vivo experiments?

It is strongly recommended to prepare working solutions for in vivo experiments freshly on the day of use.[1] Long-term storage of diluted working solutions is not advised as it may lead to precipitation or degradation.

Q4: What solvents are recommended for preparing in vivo working solutions?

Several protocols can be used to prepare working solutions for in vivo administration. The choice of solvent system will depend on the specific experimental requirements. Here are a few examples[1]:

- Protocol 1 (PEG300/Tween-80/Saline): A final solution can be prepared by adding 100 μL of a 10 mg/mL DMSO stock solution to 400 μL of PEG300, mixing, then adding 50 μL of Tween-80, mixing again, and finally adding 450 μL of saline.[1]
- Protocol 2 (SBE-β-CD in Saline): A working solution can be made by adding 100 μL of a 10 mg/mL DMSO stock solution to 900 μL of 20% SBE-β-CD in saline.[1]
- Protocol 3 (Corn oil): For dosing periods not exceeding half a month, a working solution can be prepared by adding 100 μL of a 10 mg/mL DMSO stock solution to 900 μL of corn oil.[1]

If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[1]

Troubleshooting Guide

This guide addresses common issues that may be encountered during the handling and use of **GSK837149A**.

Issue 1: Precipitation observed in the stock solution after storage.

- Possible Cause: The compound may have come out of solution due to temperature fluctuations or exceeding the recommended storage duration.
- Troubleshooting Steps:
 - Warm the vial to room temperature.



- Vortex or sonicate the solution until the precipitate redissolves.
- If the precipitate does not redissolve, it may indicate degradation or insolubility, and a fresh stock solution should be prepared.

Issue 2: Reduced or no activity of GSK837149A in an assay.

- Possible Cause 1: Improper Storage. The compound may have degraded due to storage at inappropriate temperatures or for an extended period.
- Troubleshooting Steps:
 - Review the storage conditions and duration of your stock solution.
 - Prepare a fresh stock solution from solid material and re-run the experiment.
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Multiple freeze-thaw cycles can lead to the degradation of the compound.
- Troubleshooting Steps:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Possible Cause 3: Instability in Assay Media. The stability of GSK837149A in specific assay buffers or media is not extensively documented. Instability in certain aqueous environments could lead to a loss of activity.
- Troubleshooting Steps:
 - Minimize the pre-incubation time of GSK837149A in the assay media before starting the experiment.
 - Consider the pH and composition of your assay buffer, as these can influence compound stability.

Experimental Protocols

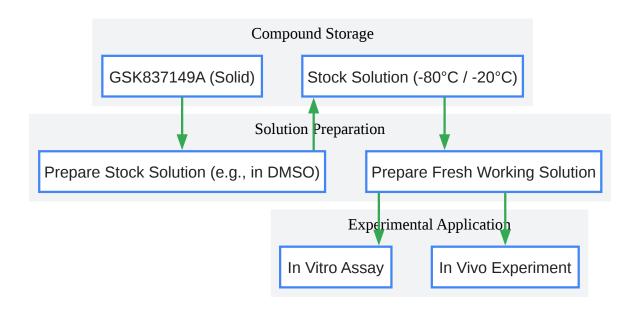


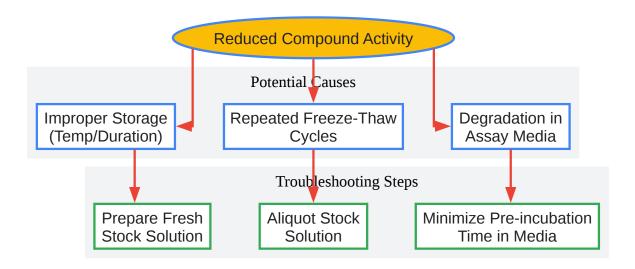
Preparation of a 10 mg/mL Stock Solution in DMSO

- Weighing: Accurately weigh the desired amount of GSK837149A powder.
- Dissolution: Add the appropriate volume of DMSO to achieve a final concentration of 10 mg/mL.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage:
 - For short-term storage (up to 1 month), store at -20°C.[1]
 - For long-term storage (up to 6 months), aliquot into single-use vials and store at -80°C.[1]

Visualizations







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References

- 1. medchemexpress.com [medchemexpress.com]
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